

Operational Safety and Application Guide: 8-Mercapto-1-octanol

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Compound of Interest

Compound Name: 8-Mercapto-1-octanol

CAS No.: 33065-54-2

Cat. No.: B1609981

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CAS No: 33065-54-2 | Formula: C₈H₁₈OS | Molecular Weight: 162.29 g/mol

Executive Summary

8-Mercapto-1-octanol (8-MCH) is a heterobifunctional alkyl thiol widely utilized in surface chemistry to generate hydrophilic Self-Assembled Monolayers (SAMs) on gold substrates. Its structure—a thiol head group separated from a terminal hydroxyl group by an eight-carbon alkyl chain—serves as a critical "spacer" molecule.

In biosensor development (e.g., Surface Plasmon Resonance or Electrochemical Impedance Spectroscopy), 8-MCH is frequently used to backfill sensor surfaces, displacing non-specifically adsorbed proteins and orienting capture ligands. While invaluable for surface passivation, its handling requires rigorous oxidation prevention and strict adherence to safety protocols regarding ocular and respiratory hazards.

Physicochemical Profile

Understanding the physical state of 8-MCH is prerequisite to its safe handling and effective application.

Property	Value	Operational Implication
Physical State	Liquid (Colorless to pale yellow)	Easy to dispense via micropipette; viscous enough to require careful pipetting to ensure accuracy.
Density	0.930 g/mL at 25 °C	Denser than ethanol; ensure thorough mixing during solution preparation.
Refractive Index	n _{20/D} 1.484	Relevant for optical characterization methods like Ellipsometry.
Solubility	Soluble in Ethanol, Methanol, Chloroform	Ethanol (Absolute) is the standard solvent for biological SAM preparation to minimize toxicity and substrate incompatibility.
Boiling Point	~250 °C (Predicted)	High boiling point; not suitable for vapor deposition without high vacuum.
Purity	Typically ≥98%	Impurities (often disulfides) significantly degrade SAM ordering.

Hazard Identification & Toxicology

Signal Word: DANGER

Unlike simple alcohols, the thiol moiety introduces specific toxicity and reactivity profiles. The primary risks are severe eye damage and respiratory irritation.

GHS Classification^{[1][2][3]}

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][2]}

- Skin Irritation (Category 2): Causes skin irritation.[2][3]
- Serious Eye Damage (Category 1): Causes serious eye damage. Note: This is a higher severity than "Eye Irritation." Irreversible corneal damage is possible.
- STOT - Single Exposure (Category 3): May cause respiratory irritation.[4]

Senior Scientist Insight: The "Stench" Factor

While not always explicitly coded in GHS summaries, 8-MCH possesses the characteristic sulfurous odor of thiols. Olfactory fatigue (nose blindness) can occur rapidly. Do not rely on smell to detect leaks. Always work within a certified chemical fume hood.

Handling, Storage, & Stability (The "Oxidation Trap")

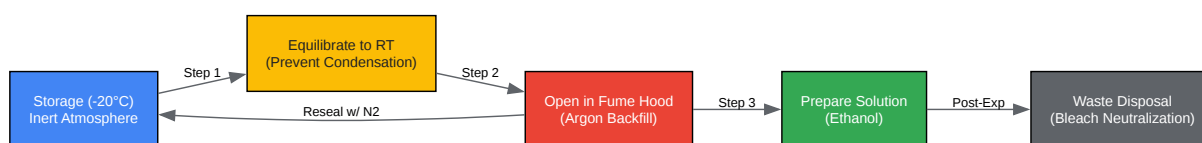
The most common failure mode in 8-MCH experiments is not toxicity, but reagent degradation. Thiols spontaneously oxidize to disulfides (R-S-S-R) in the presence of atmospheric oxygen, rendering them inactive for gold binding.

Storage Protocol

- Temperature: Store at -20°C.
- Atmosphere: Upon receipt, if the septum is pierced, the headspace must be purged with dry Nitrogen (N₂) or Argon (Ar) before resealing.
- Container: Amber glass vials are preferred to prevent photo-oxidation.

Graphviz: Safe Handling Lifecycle

The following diagram outlines the logic flow for maintaining reagent integrity while ensuring operator safety.



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Figure 1: Lifecycle for handling 8-MCH to prevent oxidation and exposure.

Application Protocol: SAM Formation

Objective: Create a densely packed, hydrophilic monolayer on a gold sensor chip.

Reagents Required[7][8][9]

- **8-Mercapto-1-octanol** ($\geq 98\%$)[5]
- Absolute Ethanol (200 proof, HPLC grade)
- Gold-coated substrate (e.g., SPR chip or Au electrode)[6]
- Piranha Solution (3:1 $\text{H}_2\text{SO}_4:\text{H}_2\text{O}_2$) OR UV/Ozone cleaner

Step-by-Step Methodology

1. Substrate Cleaning (Critical)

A dirty substrate yields a disordered SAM.

- Method A (Piranha): Immerse gold in Piranha solution for 30 seconds. Rinse copiously with Milli-Q water, then Ethanol. Warning: Piranha solution reacts violently with organics.[7] Do not store in closed containers.
- Method B (UV/Ozone): Expose to UV/Ozone for 20 minutes. Rinse with Ethanol.[7][8]

2. Solution Preparation

Prepare a 1 mM to 10 mM solution of 8-MCH in absolute ethanol.

- Calculation: For 10 mL of 1 mM solution, dissolve ~ 1.6 mg (or ~ 1.7 μL) of 8-MCH in 10 mL Ethanol.
- Tip: Prepare fresh. Do not store dilute solutions for more than 24 hours.

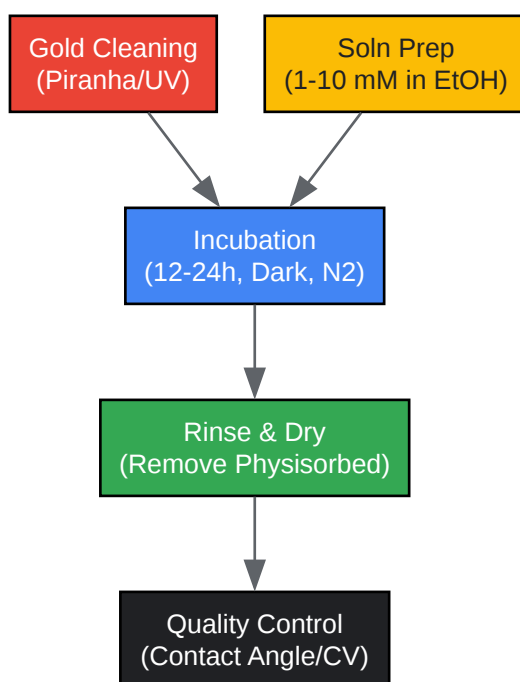
3. Incubation (Self-Assembly)

- Immerse the clean gold substrate into the thiol solution.
- Backfill the container with N₂ gas and seal with Parafilm to prevent solvent evaporation and oxygen ingress.
- Incubate for 12 to 24 hours in the dark at room temperature.
 - Why? Fast adsorption happens in seconds, but the "organization phase" (where alkyl chains align and defects heal) takes hours.[8]

4. Rinsing & Drying[6]

- Remove substrate and rinse thoroughly with absolute ethanol (to remove physisorbed layers).
- Dry under a stream of filtered Nitrogen gas.
- Use immediately.

Graphviz: Experimental Workflow



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Figure 2: Workflow for generating high-quality Self-Assembled Monolayers.

Emergency Response

Scenario	Immediate Action
Eye Contact	CRITICAL. Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present. ^{[2][9]} Seek immediate medical attention (ophthalmologist).
Skin Contact	Wash with soap and plenty of water. Remove contaminated clothing. If irritation persists, consult a physician.
Inhalation	Move person to fresh air. ^{[2][3][9]} If not breathing, give artificial respiration. ^[9] Consult a physician.
Spill Cleanup	Evacuate area. Wear respiratory protection. Absorb with inert material (vermiculite/sand). Do not use bleach immediately on large spills (exothermic reaction); collect first, then neutralize residue with dilute bleach in a fume hood.

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